

An In-depth Technical Guide to Cyanine5.5 Hydrazide Dichloride

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Compound of Interest

Compound Name: Cyanine5.5 hydrazide dichloride

Cat. No.: B15142254

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This technical guide provides a comprehensive overview of the chemical and physical properties of **Cyanine5.5 hydrazide dichloride**, a near-infrared (NIR) fluorescent dye. Designed for researchers, scientists, and drug development professionals, this document details the core characteristics, experimental protocols for its application in biomolecule labeling, and the fundamental chemical reactions it undergoes.

Core Chemical and Physical Properties

Cyanine5.5 hydrazide dichloride is a carbonyl-reactive dye widely utilized for the fluorescent labeling of biomolecules.^[1] Its reactivity is centered on the hydrazide functional group, which readily condenses with aldehydes and ketones to form stable hydrazone linkages.^{[1][2]} This makes it particularly suitable for labeling glycoproteins, where aldehyde groups can be generated through periodate oxidation of sugar moieties.^{[1][3]}

The key properties of **Cyanine5.5 hydrazide dichloride** are summarized in the tables below. It is important to note that values for molecular weight, spectral properties, and quantum yield can vary between different suppliers due to variations in the counter-ion and measurement conditions.

General Properties

Property	Value	Source
Appearance	Dark blue powder	[4]
Molecular Formula	C40H46Cl2N4O	[5]
Molecular Weight	669.7 g/mol	[5]
569.6 g/mol	[6]	
1159.13 g/mol	[7]	
Solubility	Soluble in DMSO, DMF, DCM	[5]
10 mM in DMSO	[7]	
Storage Conditions	Store at -20°C, protected from light. Desiccate.	[1]

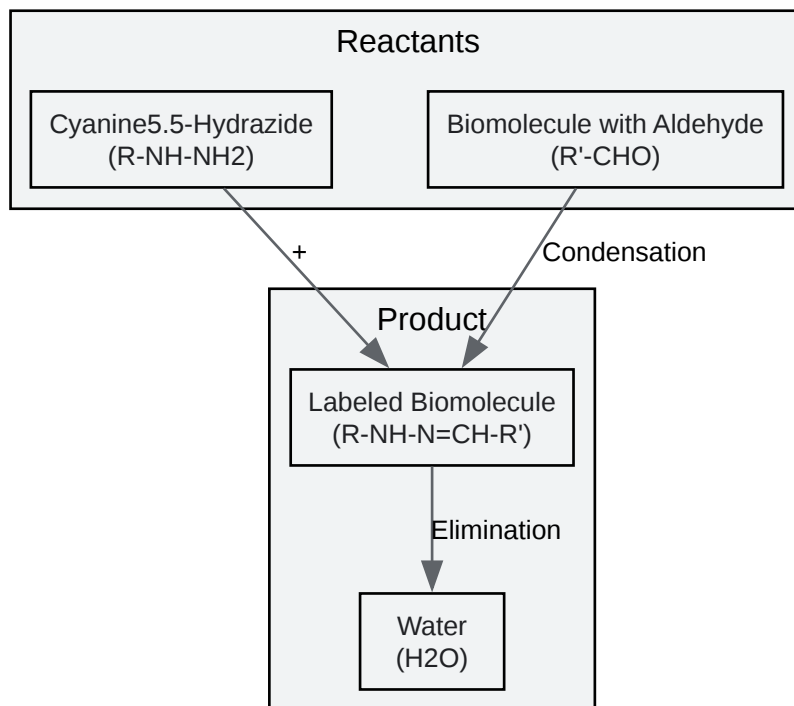
Spectral Properties

Property	Value	Source
Excitation Maximum (λ_{ex})	684 nm	[1]
673 nm	[5]	
683 nm	[7]	
Emission Maximum (λ_{em})	710 nm	[1]
707 nm	[5]	
703 nm	[7]	
Molar Extinction Coefficient (ϵ)	198,000 cm ⁻¹ M ⁻¹	[1]
209,000 cm ⁻¹ M ⁻¹	[5]	
250,000 cm ⁻¹ M ⁻¹	[7]	
Fluorescence Quantum Yield (Φ)	0.2	[1][5]
0.27	[7]	

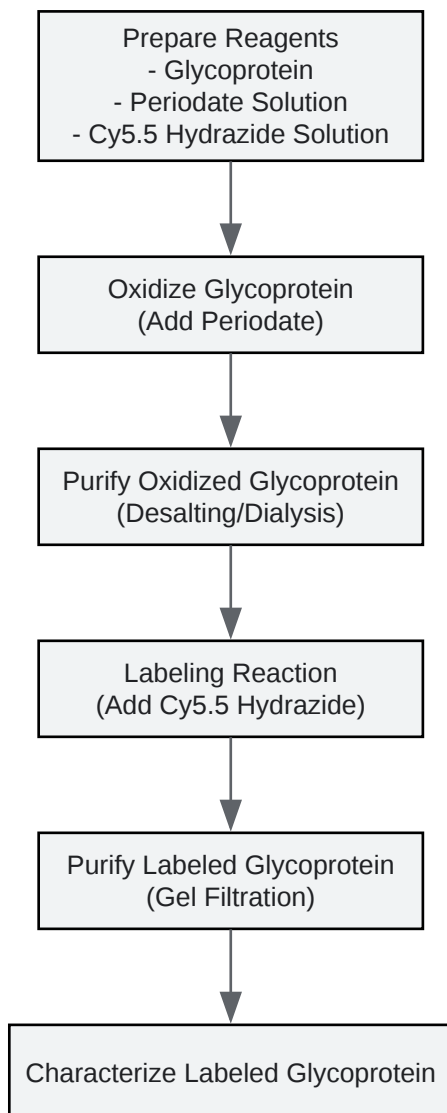
Reactivity and Mechanism

The primary utility of Cyanine5.5 hydrazide lies in its specific reactivity towards carbonyl groups (aldehydes and ketones). The reaction proceeds via a nucleophilic addition of the hydrazide to the carbonyl carbon, followed by dehydration to form a stable hydrazone bond. This reaction is particularly effective for labeling glycoproteins after the generation of aldehyde groups through mild periodate oxidation of sialic acid residues.

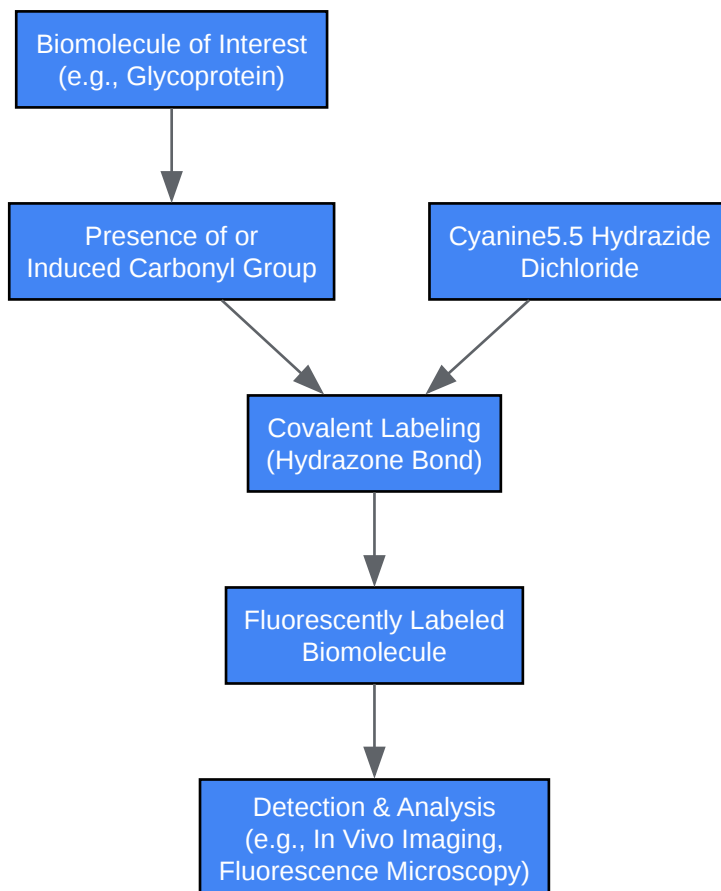
Reaction of Cyanine5.5 Hydrazide with an Aldehyde



Experimental Workflow for Glycoprotein Labeling



Application Logic of Cyanine5.5 Hydrazide



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